

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Chloroalanine

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Compound of Interest

Compound Name: 3-Chloroalanine

Cat. No.: B1143638

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Chloroalanine**, a key compound in various research applications. Adherence to these protocols is critical for minimizing risk and ensuring operational integrity.

Essential Safety and Handling Protocols

1. Engineering Controls: The First Line of Defense

All work involving **3-Chloroalanine** should be conducted in a designated area equipped with proper engineering controls. A certified chemical fume hood is mandatory to prevent the inhalation of dust or aerosols.^[1] Ensure the fume hood has adequate airflow and is functioning correctly before commencing any work.^[1]

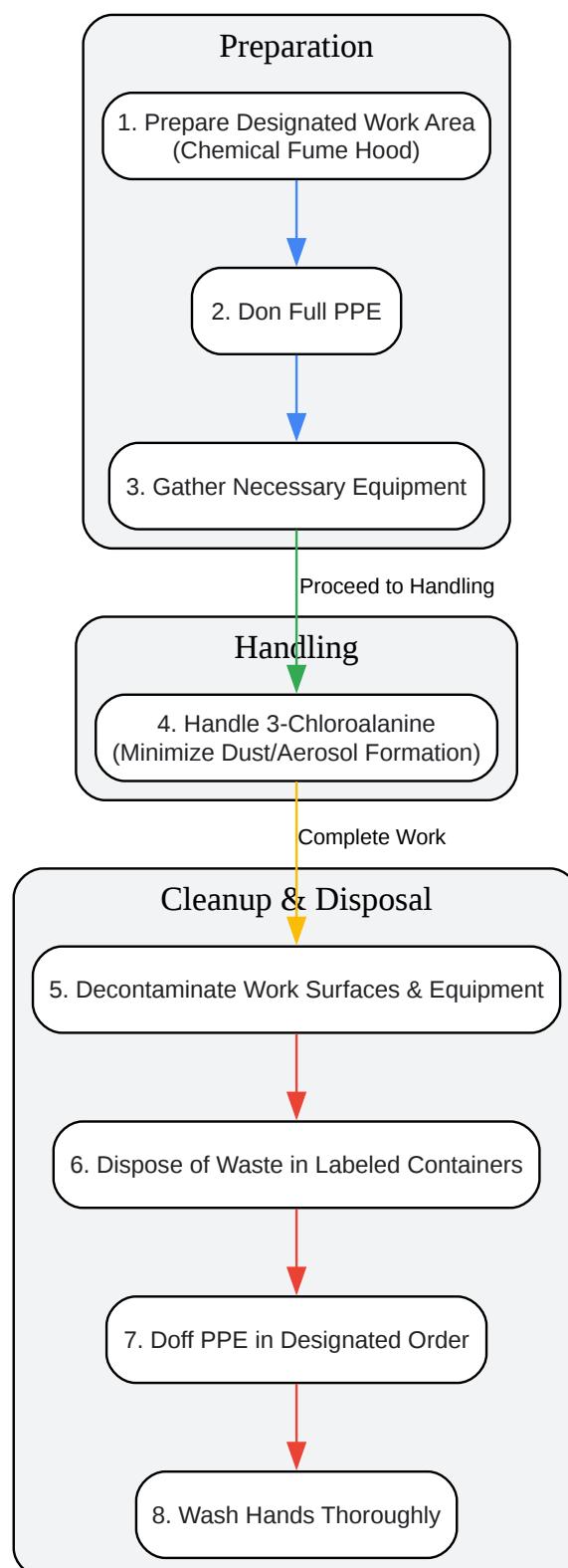
2. Personal Protective Equipment (PPE): Your Personal Barrier

A comprehensive PPE ensemble is required to prevent dermal, ocular, and respiratory exposure.

PPE Component	Specification	Rationale
Eye & Face Protection	Tightly fitting safety goggles or a full-face shield. [1] [2]	Protects eyes and face from splashes or airborne particles. [1]
Hand Protection	Double-gloving with powder-free nitrile gloves is recommended. [1]	Provides a robust barrier against skin absorption. Double-gloving minimizes risk if the outer glove is breached. [1]
Body Protection	A disposable, solid-front, back-closing gown made of a low-permeability fabric with long sleeves and tight-fitting cuffs, or a chemical-resistant lab coat. [1] [2]	Protects the body and personal clothing from contamination. [1]
Respiratory Protection	For handling powder or in situations with a high risk of aerosolization, a minimum of a NIOSH-approved N100, R100, or P100 disposable filtering facepiece respirator is advised. [1]	Prevents inhalation of the compound. [1]
Shoe Covers	Disposable shoe covers. [1]	Prevents the tracking of contaminants outside the work area. [1]

3. Procedural Workflow for Safe Handling

The following diagram outlines the step-by-step process for safely handling **3-Chloroalanine**, from preparation to disposal.



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Safe handling workflow for 3-Chloroalanine.

Hazard Identification and Quantitative Data

While extensive toxicological data is not available for **3-Chloroalanine**, it is classified as causing skin, eye, and respiratory irritation.[\[3\]](#)[\[4\]](#) The following table summarizes available information.

Identifier	Value	Source
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3] [4]
CAS Number	2731-73-9	[5] [6]
Molecular Formula	C3H6ClNO2	[3] [6]
Molecular Weight	123.54 g/mol	[3] [5]
Appearance	White to off-white solid/crystalline powder. [6] [7]	[6] [7]
Solubility	Slightly soluble in DMSO and water. [6]	[6]
Storage Temperature	Store at 0°C. [7]	[7]

Note: LD50/LC50 data is not readily available.[\[5\]](#) Treat this compound with caution and assume it may be harmful if swallowed, inhaled, or absorbed through the skin.[\[5\]](#)

Emergency Procedures: A Step-by-Step Response Plan

In the event of an exposure or spill, immediate and correct action is crucial.

1. Exposure Response

Exposure Route	Immediate Action
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and jewelry. [6][8] Seek medical attention.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do so.[8] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

2. Spill Response

- Minor Spill:
 - Evacuate non-essential personnel from the immediate area.[9]
 - Ensure adequate ventilation.[1]
 - Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand, or earth).[2]
 - Carefully sweep or vacuum up the material and place it into a suitable, sealed container for disposal.[5] Avoid generating dust.[2]
 - Clean the spill area with soap and water.

- Major Spill:
 - Evacuate the laboratory immediately and alert others in the area.[1]
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[1]
 - Prevent entry into the affected area.

Disposal Plan

All waste containing **3-Chloroalanine**, including contaminated PPE and spill cleanup materials, must be managed as chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed, and appropriate waste container.[10]
- Liquid Waste: Collect all aqueous and solvent-based solutions in a labeled, sealed, and appropriate waste container.[10]
- Disposal Pathway: Never dispose of **3-Chloroalanine** or its solutions down the drain.[10] All waste must be disposed of in a manner consistent with federal, state, and local regulations through your institution's EHS-approved chemical waste program.[5][10]

By adhering to these comprehensive safety and handling protocols, you can mitigate the risks associated with **3-Chloroalanine** and maintain a secure research environment. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) before working with any chemical.

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